

The Solubility Profile of Xylenol Orange: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Xylenolorange

Cat. No.: B1583305

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Introduction

Xylenol orange is a widely utilized metallochromic indicator and chelating agent in analytical chemistry, particularly for complexometric titrations. Its efficacy in these applications is intrinsically linked to its solubility in various media. This technical guide provides a comprehensive overview of the solubility of Xylenol orange in aqueous and organic solvents, offering valuable data and standardized protocols for scientists, researchers, and professionals in drug development.

Core Solubility Data

The solubility of Xylenol orange is a critical parameter for its application in various experimental settings. While it is well-known for its aqueous solubility, its behavior in organic solvents is less documented. The following table summarizes the available quantitative and qualitative solubility data for Xylenol orange.

Solvent	Formula	Molar Mass (g/mol)	Quantitative Solubility	Qualitative Solubility
Water	H ₂ O	18.02	20 mg/mL	Soluble
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	78.13	8.33 mg/mL	Soluble
Ethanol	C ₂ H ₅ OH	46.07	Data not available	Soluble
Methanol	CH ₃ OH	32.04	Data not available	Likely soluble
Acetone	C ₃ H ₆ O	58.08	Data not available	Likely sparingly soluble
Acetonitrile	C ₂ H ₃ N	41.05	Data not available	Likely sparingly soluble

Note: The tetrasodium salt of Xylenol orange is commonly used, which enhances its solubility in polar solvents like water. The solubility can be influenced by factors such as pH, temperature, and the specific form of the compound (acid or salt).

Experimental Protocol for Solubility Determination

To ensure accurate and reproducible solubility data, a standardized experimental protocol is essential. The following is a general method for determining the solubility of Xylenol orange in a given solvent, based on the widely accepted shake-flask method.

Objective: To determine the saturation solubility of Xylenol orange in a specific solvent at a defined temperature.

Materials:

- Xylenol orange (specify form, e.g., tetrasodium salt)
- Solvent of interest (e.g., water, ethanol)

- Analytical balance
- Volumetric flasks
- Scintillation vials or sealed flasks
- Shaking incubator or orbital shaker
- Centrifuge
- Spectrophotometer
- Syringe filters (0.22 μm)

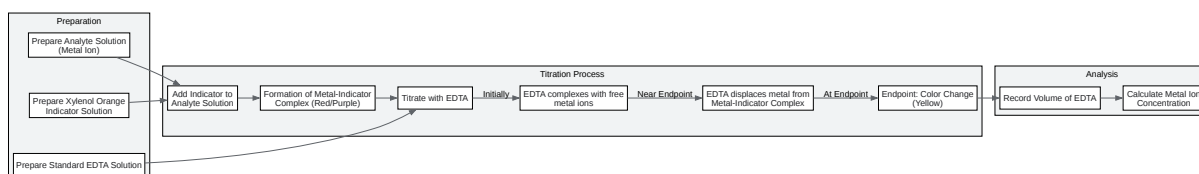
Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of Xylenol orange to a known volume of the solvent in a sealed flask. The exact amount should be more than what is expected to dissolve.
- **Equilibration:** Place the sealed flask in a shaking incubator set at a constant temperature (e.g., 25 °C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the solution to stand undisturbed to let the excess solid settle. For finer suspensions, centrifuge the samples at a high speed to pellet the undissolved solid.
- **Sample Collection:** Carefully withdraw a clear aliquot of the supernatant using a syringe fitted with a 0.22 μm filter to remove any remaining microparticles.
- **Dilution:** Accurately dilute the collected supernatant with the same solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Determine the concentration of Xylenol orange in the diluted solution using a validated analytical method, such as UV-Vis spectrophotometry at its maximum absorbance wavelength (λ_{max}).

- Calculation: Calculate the solubility by multiplying the measured concentration by the dilution factor.

Logical Workflow for Complexometric Titration

Xylenol orange is a cornerstone indicator for the complexometric titration of various metal ions with EDTA. The following diagram illustrates the logical workflow of such a titration.



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Caption: Logical workflow of a complexometric titration using Xylenol Orange.

Conclusion

This technical guide provides essential information on the solubility of Xylenol orange, a vital compound in analytical chemistry. The presented data and protocols are intended to support researchers in the effective use of this indicator. While quantitative solubility data in some organic solvents remains to be fully elucidated, the provided experimental methodology offers a robust framework for its determination. The logical workflow for complexometric titration further clarifies its practical application in a laboratory setting.

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